

Application Notes and Protocols: Administration of JNK Inhibitor SP600125 in Mouse Models

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Compound of Interest

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Introduction

The c-Jun N-terminal kinase (JNK) signaling pathway is a critical mediator in various cellular processes, including inflammation, apoptosis, and cell proliferation.^{[1][2]} Its dysregulation has been implicated in numerous diseases, making it a significant target for therapeutic intervention. SP600125 is a potent and selective inhibitor of JNK-1, -2, and -3, acting as a reversible ATP-competitive inhibitor.^{[2][3]} These application notes provide a detailed protocol for the administration of SP600125 in mouse models, based on established preclinical studies.

Data Presentation

Table 1: In Vivo Efficacy of SP600125 in Mouse Models

Model	Administration Route	Dosage	Outcome	Reference
Lipopolysaccharide (LPS)-induced inflammation	Intravenous (i.v.)	15 or 30 mg/kg	Significantly inhibited TNF- α serum levels.	[4][5]
Lipopolysaccharide (LPS)-induced inflammation	Oral (per os)	30 mg/kg	Dose-dependently blocked TNF- α expression.	[4][5]
JIMT-1 xenograft tumors	Not specified	30 mg/kg	Time to tumor size of 600 mm ³ was significantly longer compared to placebo.	[6]
MPTP model of Parkinson's disease	Not specified	Not specified	Protected dopaminergic neurons from apoptosis and partly restored dopamine levels.	[1]
H1N1 influenza A virus infection	Not specified	Not specified	Reduced pulmonary inflammatory response, lung injury, and viral load, and increased survival rate.	[7]

Table 2: Administration Protocols for SP600125 in Mice

Administration Route	Vehicle	Dosage	Dosing Schedule	Reference
Intraperitoneal (i.p.)	45% (w/v) 2-hydroxypropyl- β -cyclodextrin in water	16 mg/kg/day	Once a day for 14 consecutive days.	[8]
Intravenous (i.v.)	Not specified	15 or 30 mg/kg	15 minutes before LPS injection.	[4][5]
Oral (per os)	Not specified	30 mg/kg	30 minutes before LPS injection.	[4][5]
Subcutaneous (s.c.)	Not specified	15 mg/kg	At 0, 12, 24, and 36 hours.	[5][9]

Experimental Protocols

Protocol 1: Intraperitoneal Administration of SP600125 for a 14-Day Study

This protocol is based on a study investigating the in vivo effects of SP600125 on Notch signaling in the mouse brain.[8]

Materials:

- SP600125
- 2-hydroxypropyl- β -cyclodextrin
- Sterile water for injection
- Sterile 1 ml syringes with 27-gauge needles
- 70% ethanol

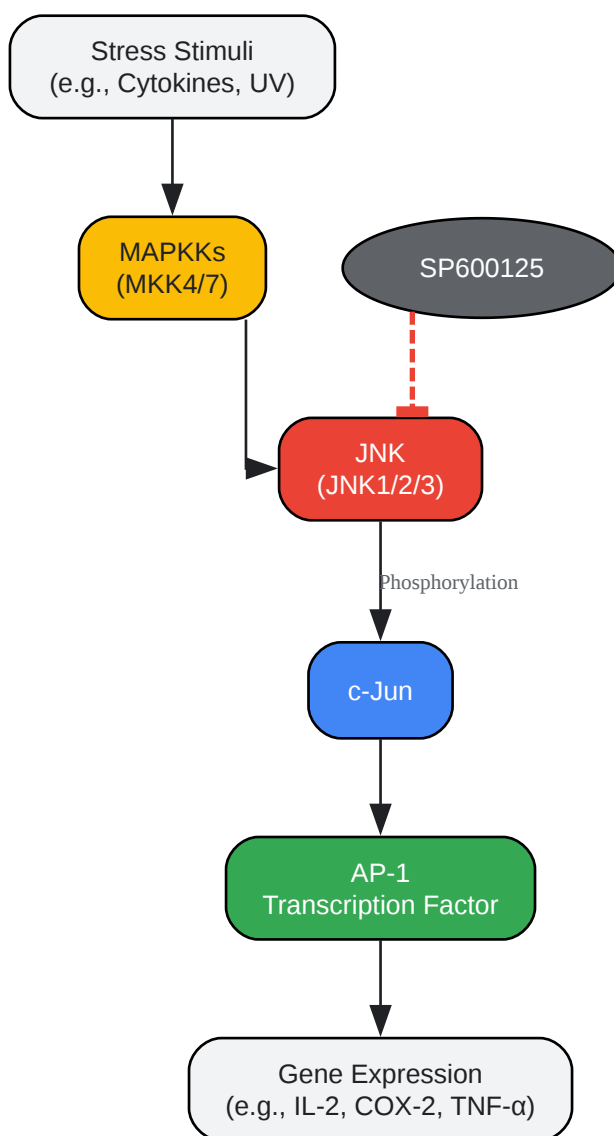
- Animal balance

Procedure:

- Preparation of Vehicle: Prepare a 45% (w/v) solution of 2-hydroxypropyl- β -cyclodextrin in sterile water. Ensure it is fully dissolved.
- Preparation of SP600125 Solution: Dissolve SP600125 in the vehicle to a final concentration that allows for the administration of 16 mg/kg in a volume of 250 μ l per mouse. The maximum reported solubility is 1.92 mg/ml.[\[8\]](#)
- Animal Handling: Acclimatize mice for at least one week before the experiment. Weigh each mouse accurately before each injection to calculate the precise dose.
- Administration:
 - Gently restrain the mouse.
 - Disinfect the injection site on the lower abdomen with 70% ethanol.
 - Administer 250 μ l of the SP600125 solution or vehicle control via intraperitoneal injection once daily.
- Monitoring: Monitor the mice daily for any signs of toxicity or adverse effects.
- Study Duration: Continue the daily injections for 14 consecutive days.[\[8\]](#)
- Endpoint Analysis: At the end of the treatment period, tissues can be collected for further analysis, such as immunoblotting to assess the levels of phosphorylated JNK (p-JNK).[\[8\]](#)

Visualization

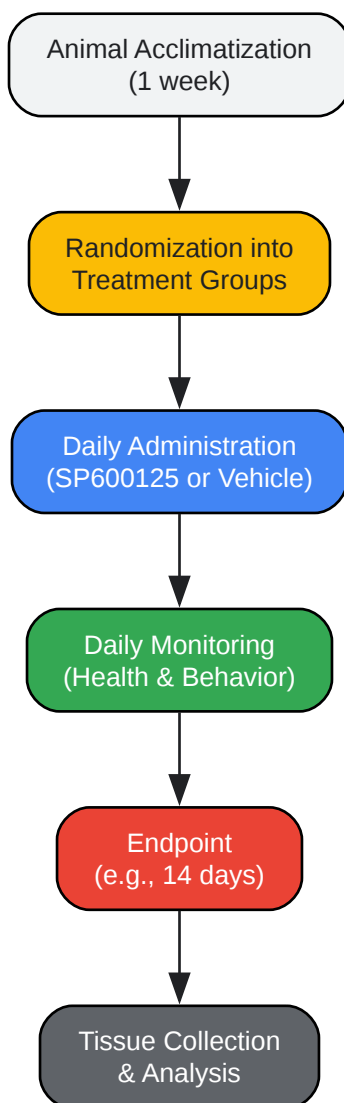
JNK Signaling Pathway Inhibition by SP600125



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Caption: Inhibition of the JNK signaling pathway by SP600125.

Experimental Workflow for In Vivo Administration of SP600125



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Caption: General experimental workflow for in vivo studies with SP600125.

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